

Bromine Chloride: A Technical Guide to Stability and Decomposition Pathways

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromine chloride

Cat. No.: B078175

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromine chloride (BrCl) is an interhalogen compound that plays a significant role as a reactive intermediate in various chemical systems, from stratospheric ozone depletion to aqueous halogen chemistry.[1][2] Its high reactivity also makes it a point of interest in synthetic chemistry and as a disinfectant. However, this reactivity is intrinsically linked to its limited stability and propensity to decompose. This technical guide provides an in-depth analysis of the stability of **bromine chloride** and its various decomposition pathways, supported by quantitative data, detailed experimental methodologies, and visual diagrams to elucidate key processes.

Core Concepts of Bromine Chloride Stability

The stability of **bromine chloride** is dictated by the relatively weak Br-Cl bond. The bond energy is intermediate between that of dichlorine (Cl₂) and dibromine (Br₂).[3] BrCl is known to be unstable and partially decomposes at room temperature into its elemental constituents, bromine and chlorine.[4] This equilibrium is a key factor in its chemistry. The compound is a reddish-yellow gas or liquid with an irritating odor and is a strong oxidizing agent.[4]

Quantitative Data on Bromine Chloride Properties and Decomposition

The following tables summarize key quantitative data related to the stability and decomposition of **bromine chloride**.

Table 1: Thermochemical and Physical Properties of **Bromine Chloride**

Property	Value	Units	Reference(s)
Standard Enthalpy of Formation (ΔH°_f)	14.6	kJ/mol	[3]
Bond Dissociation Energy (D_o)	218.9	kJ/mol	[3]
Molecular Weight	115.357	g/mol	[5]
Boiling Point	5	°C	[3]
Melting Point	-66	°C	[3]

Table 2: Kinetic Data for **Bromine Chloride** Decomposition and Reactions

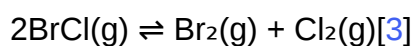
Reaction/Process	Rate Constant (k)	Temperature (°C)	Conditions	Reference(s)
Thermal Decomposition ($2\text{BrCl} \rightleftharpoons \text{Br}_2 + \text{Cl}_2$)	2.3×10^{-4}	25	Gas Phase	[3]
Complete Hydrolysis ($\text{BrCl} \rightarrow \text{HOBr} + \text{H}^+ + \text{Cl}^-$)	3.0×10^6	25	p[H+] 6.4	[1]
Partial Hydrolysis (to form HOCl and Br^-)	2.4	25	p[H+] 4.31	[1]
Reaction with Bromite (BrO_2^-)	1.9×10^5	25	Aqueous	[6]
Reaction with Chlorite (ClO_2^-)	5.2×10^6	25	Aqueous	[6]

Decomposition Pathways of Bromine Chloride

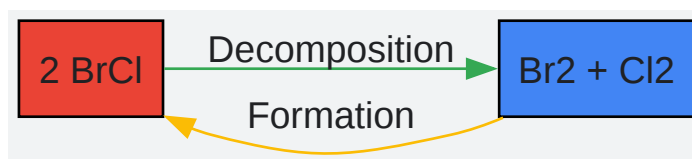
Bromine chloride decomposes through several pathways, depending on the conditions. The primary routes are thermal decomposition, photodecomposition, and hydrolysis in aqueous environments.

Thermal Decomposition

In the gas phase, **bromine chloride** exists in equilibrium with bromine and chlorine. The decomposition is a reversible process that is initiated by the homolytic cleavage of the Br-Cl bond.



The forward reaction represents the decomposition of BrCl, while the reverse reaction is its formation from the elemental halogens.

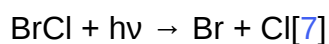


[Click to download full resolution via product page](#)

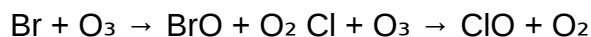
Caption: Thermal decomposition and formation equilibrium of BrCl.

Photodecomposition

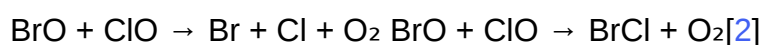
Bromine chloride is susceptible to photodecomposition, a process of significant importance in atmospheric chemistry, particularly in polar regions during springtime.[2] Upon absorption of ultraviolet (UV) radiation, the Br-Cl bond breaks, producing bromine and chlorine radicals. These radicals can then participate in catalytic cycles that lead to the destruction of ozone (O_3).

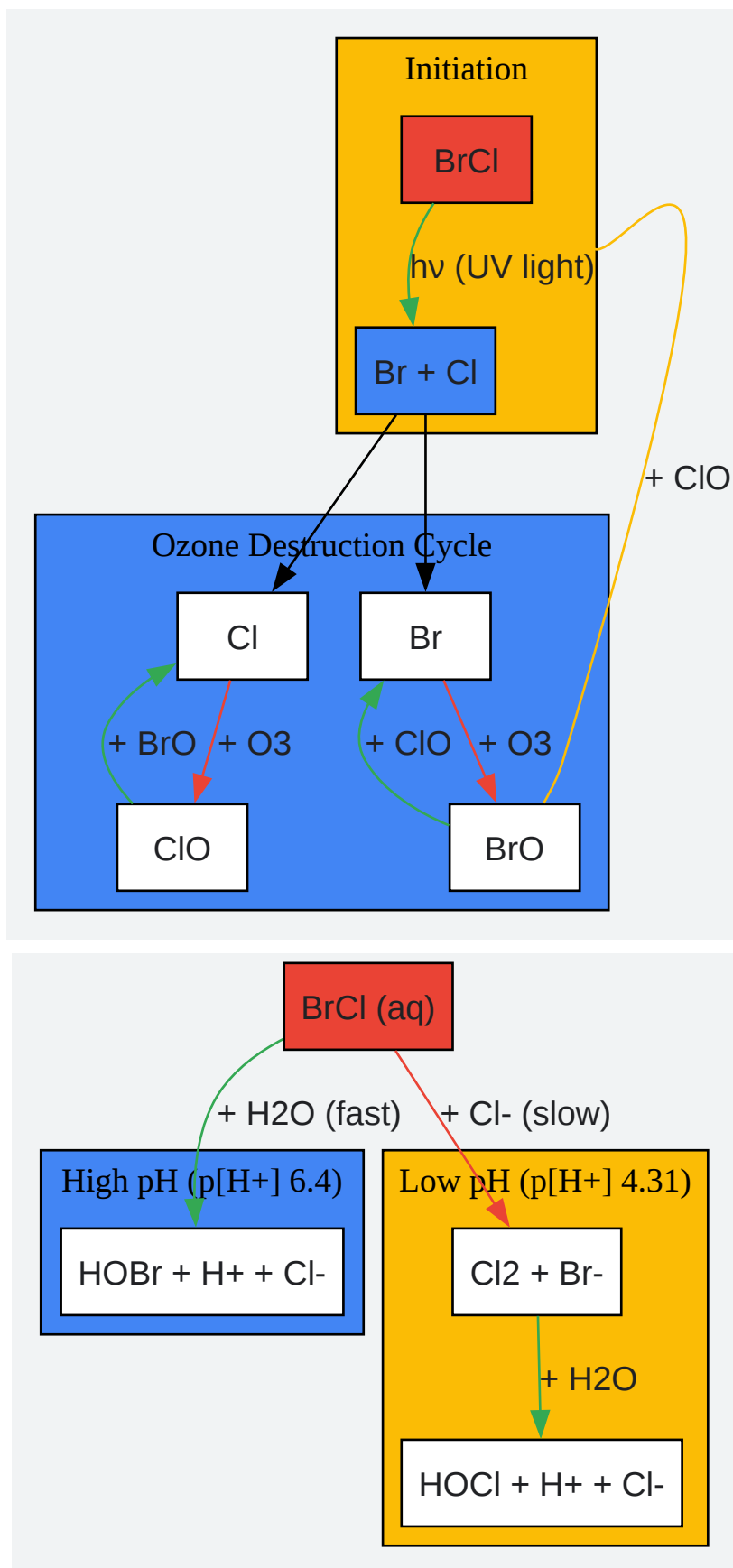


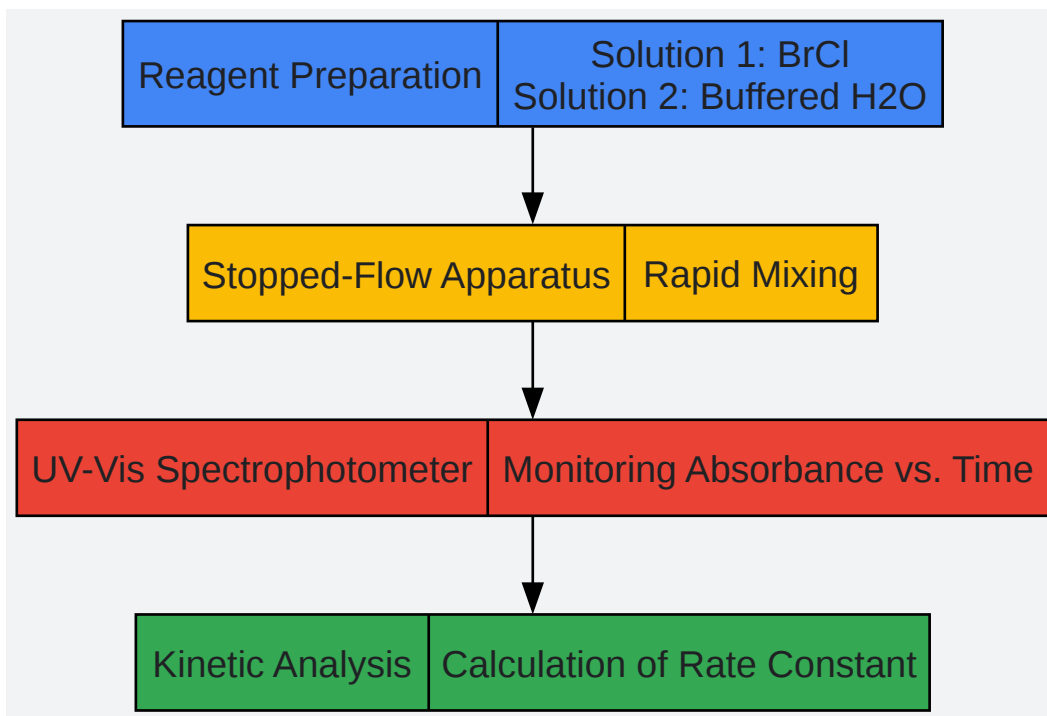
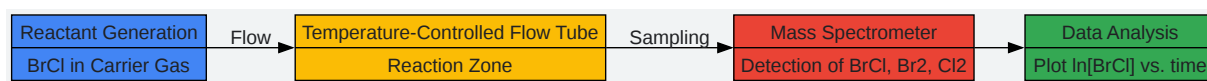
The resulting halogen radicals can react with ozone:



The bromine and chlorine monoxide radicals can then react with each other, regenerating the halogen atoms and also forming BrCl, which can be photolyzed again.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Equilibrium and kinetics of bromine chloride hydrolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. csl.noaa.gov [csl.noaa.gov]
- 3. webqc.org [webqc.org]
- 4. Bromine Chloride Comprehensive Guide: Usage, Hazards, Safety Measures and More [cloudsds.com]
- 5. bromine chloride [webbook.nist.gov]

- 6. Kinetics and mechanisms of bromine chloride reactions with bromite and chlorite ions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. CHEMISTRY 311 [csus.edu]
- To cite this document: BenchChem. [Bromine Chloride: A Technical Guide to Stability and Decomposition Pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078175#bromine-chloride-stability-and-decomposition-pathways]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com